

Essential Safety and Logistics for Handling Acetoxime Benzoate

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Compound of Interest

Compound Name: Acetoxime benzoate

Cat. No.: B2968106

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This document provides immediate, essential safety and logistical information for **Acetoxime benzoate** (CAS 942-89-2), including operational procedures and disposal plans, to foster a secure laboratory environment.

Quantitative Data

While specific toxicological and exposure limit data for **Acetoxime benzoate** are not readily available in public databases, the following physical and chemical properties have been compiled.

Property	Value
Chemical Formula	C ₁₀ H ₁₁ NO ₂
Molecular Weight	177.20 g/mol
Appearance	White to light yellow powder/crystal
Melting Point	46-48 °C
Boiling Point	120 °C at 1.5 mmHg
Known Hazards	Irritating to eyes, respiratory system, and skin.

Operational Plan for Safe Handling

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of dust particles.
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the handling area.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield to protect against dust particles and potential splashes.
- Skin Protection:
 - Wear a laboratory coat to prevent contamination of personal clothing.
 - Use chemically resistant gloves (e.g., nitrile) to avoid skin contact. Always inspect gloves for any signs of degradation or punctures before use.
- Respiratory Protection: If working outside of a fume hood or if dust generation is significant, a NIOSH-approved respirator with an appropriate particulate filter should be used.

3. Hygiene Measures:

- Wash hands thoroughly with soap and water after handling **Acetoxime benzoate** and before leaving the laboratory.
- Do not eat, drink, or smoke in areas where chemicals are handled or stored.
- Remove any contaminated clothing immediately and wash it before reuse.

4. Emergency Procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Skin Contact: Remove contaminated clothing and wash the affected skin area with plenty of soap and water. If irritation persists, seek medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen and seek medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Experimental Protocol: Weighing and Handling a Solid Chemical

This protocol outlines the safe procedure for weighing and handling a solid chemical with irritant properties like **Acetoxime benzoate**.

- Preparation:
 - Ensure the chemical fume hood is operational and the work area is clean and uncluttered.
 - Don the appropriate PPE as described above.
 - Place a weighing paper or a suitable container on the analytical balance.
- Handling:
 - Carefully open the container of **Acetoxime benzoate** inside the fume hood.
 - Use a clean spatula to transfer the desired amount of the solid onto the weighing paper or into the container on the balance.
 - Avoid generating dust. If dust is generated, allow it to settle within the fume hood before proceeding.
 - Once the desired amount is weighed, securely close the container of **Acetoxime benzoate**.
- Post-Handling:

- Clean the spatula and any other equipment used.
- Wipe down the work surface within the fume hood.
- Dispose of any contaminated materials, such as weighing paper and gloves, in the designated chemical waste container.
- Wash hands thoroughly.

Disposal Plan

- **Waste Collection:** All waste materials contaminated with **Acetoxime benzoate**, including disposable gloves, weighing papers, and empty containers, should be collected in a clearly labeled, sealed container designated for hazardous chemical waste.
- **Disposal Route:** Dispose of the chemical waste through an approved hazardous waste disposal service, following all local, state, and federal regulations. Do not dispose of **Acetoxime benzoate** down the drain or in the regular trash.

Logical Workflow for Handling Acetoxime Benzoate

Caption: Workflow for the safe handling and disposal of **Acetoxime benzoate**.

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